

Personal protective equipment for handling UCSF924

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Compound of Interest

Compound Name: UCSF924

Cat. No.: B15621013

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Essential Safety and Handling Guide for UCSF924

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **UCSF924**, a potent and selective dopamine D4 receptor (DRD4) partial agonist. The following guidelines are intended to ensure the safe handling, use, and disposal of this research compound.

Compound Information

Property	Value
Chemical Name	UCSF924
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₂
Molecular Weight	322.41 g/mol
CAS Number	1434515-70-4
Target	Dopamine D4 Receptor (DRD4)
Activity	Partial Agonist
Ki	3 nM
EC ₅₀	4.2 nM

Hazard Identification and Safety Precautions

Disclaimer: A specific Safety Data Sheet (SDS) for **UCSF924** is not publicly available.

Therefore, this compound should be handled with the utmost caution, treating it as a potentially hazardous substance. The following recommendations are based on general best practices for handling novel research chemicals.

Potential Hazards:

- The toxicological properties of **UCSF924** have not been fully investigated.
- As a dopamine receptor agonist, it may have pharmacological effects if absorbed.
- Avoid inhalation of dust or aerosols.
- Avoid contact with skin and eyes.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **UCSF924**. The following PPE should be worn at all times in the laboratory:

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times.
Hand Protection	Disposable Nitrile Gloves	Inspect for tears before use and change frequently.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and personal clothing.

Operational Plan: Handling and Storage

Handling

- **UCSF924** should only be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid the generation of dust. If handling a solid form, use appropriate tools and techniques to minimize aerosolization.
- After handling, thoroughly wash hands and any exposed skin with soap and water.
- Contaminated work surfaces should be decontaminated immediately.

Storage

- Store **UCSF924** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- Access to the storage area should be restricted to authorized personnel.

Disposal Plan

All waste containing **UCSF924** must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, and national regulations. At UCSF, all hazardous chemical waste must be disposed of through the Environment, Health & Safety (EH&S) department.

Waste Segregation and Collection:

- Solid Waste: Collect solid waste (e.g., contaminated gloves, weigh boats, paper towels) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect liquid waste (e.g., unused solutions) in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Sharps: Any sharps contaminated with **UCSF924** must be disposed of in a designated sharps container.

EH&S Pickup:

- Follow your institution's procedures for requesting a hazardous waste pickup. At UCSF, this is typically done through the online WASTE program.

Experimental Protocols

The following experimental methodologies are based on the procedures described in the publication by Wang et al. (2017) in Science, which first reported the discovery and characterization of **UCSF924**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Radioligand Binding Assay

This assay is used to determine the binding affinity (K_i) of **UCSF924** for the dopamine D4 receptor.

Methodology:

- Membrane Preparation: Prepare cell membranes from a cell line expressing the human dopamine D4 receptor.
- Binding Reaction: Incubate the cell membranes with a known concentration of a radiolabeled ligand (e.g., [^3H]-spiperone) and varying concentrations of **UCSF924**.
- Incubation: Allow the binding reaction to reach equilibrium.

- Separation: Separate the bound from the unbound radioligand by rapid filtration through a glass fiber filter.
- Quantification: Measure the amount of radioactivity retained on the filter using a scintillation counter.
- Data Analysis: Determine the concentration of **UCSF924** that inhibits 50% of the specific binding of the radioligand (IC_{50}). Calculate the K_i value using the Cheng-Prusoff equation.

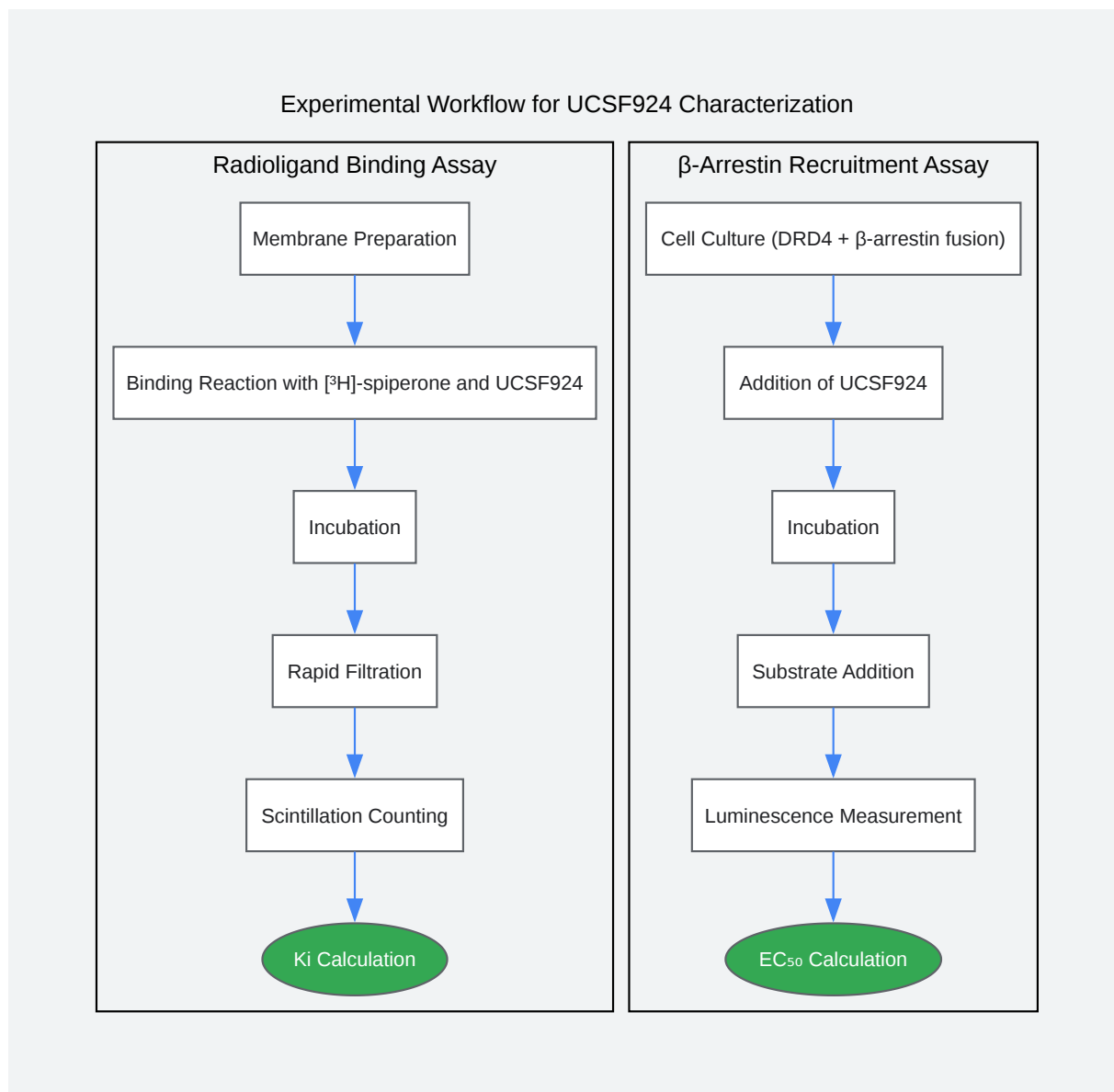
β-Arrestin Recruitment Assay

This cell-based assay measures the ability of **UCSF924** to activate the D4 receptor and induce the recruitment of β-arrestin, a key signaling protein.

Methodology:

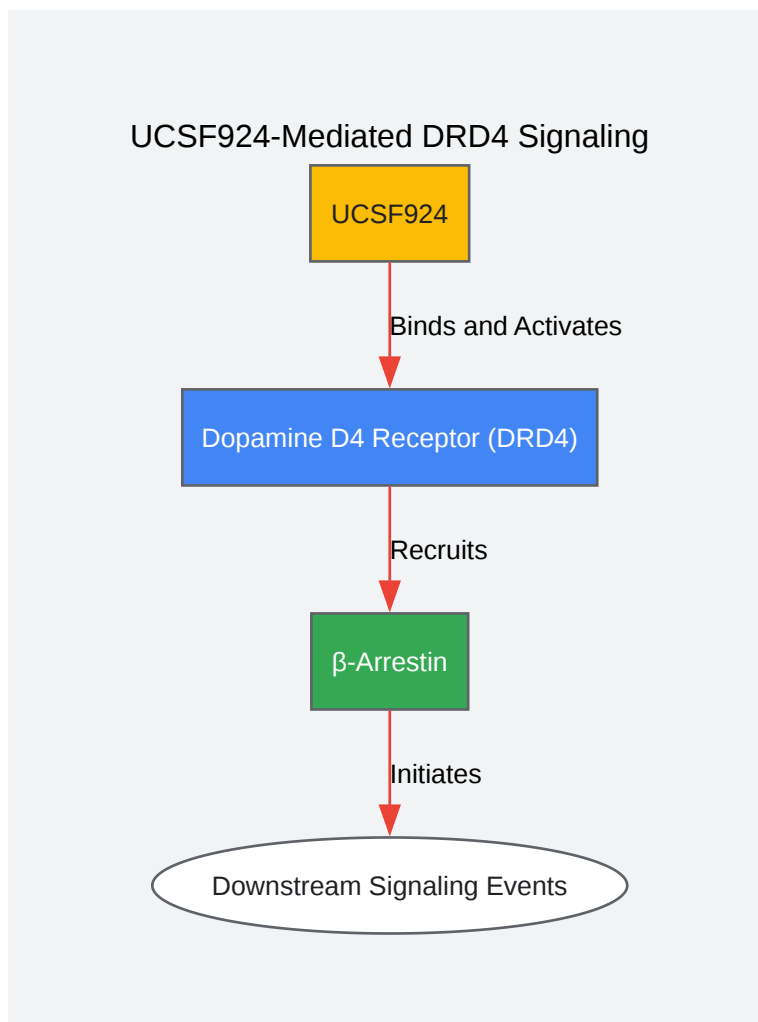
- Cell Culture: Use a cell line co-expressing the human dopamine D4 receptor and a β-arrestin fusion protein (e.g., β-arrestin-enzyme fragment).
- Compound Addition: Add varying concentrations of **UCSF924** to the cells.
- Incubation: Incubate the cells to allow for receptor activation and β-arrestin recruitment.
- Detection: Add a substrate that is converted into a chemiluminescent signal by the enzyme fragment of the β-arrestin fusion protein when it is recruited to the receptor.
- Measurement: Measure the luminescence using a plate reader.
- Data Analysis: Plot the luminescence signal against the concentration of **UCSF924** to generate a dose-response curve and determine the EC_{50} value.

Visualizations



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Caption: Workflow for in vitro characterization of **UCSF924**.



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Caption: Simplified signaling pathway of **UCSF924** at the DRD4.

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References

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- 2. researchgate.net [researchgate.net]

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- [4. D4 dopamine receptor high-resolution structures enable the discovery of selective agonists \[escholarship.org\]](#)
- [5. D4 Dopamine Receptor High Resolution Structures Enable the Discovery of Selective Agonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Personal protective equipment for handling UCSF924]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621013/docs#personal-protective-equipment-for-handling-ucsf924\]](https://www.benchchem.com/product/b15621013/docs#personal-protective-equipment-for-handling-ucsf924)

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